

Troubleshooting amifostine thiol solubility issues for stock solutions

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Compound of Interest

Compound Name: Amifostine thiol dihydrochloride

Cat. No.: B1682276

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Technical Support Center: Amifostine and WR-1065

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with amifostine and its active thiol metabolite, WR-1065.

Frequently Asked Questions (FAQs)

Q1: What is the relationship between amifostine and WR-1065?

Amifostine is a prodrug that is converted to its active, free thiol metabolite, WR-1065, by the enzyme alkaline phosphatase.[1][2][3] This conversion is a critical step for its cytoprotective effects.[3] The dephosphorylation of amifostine occurs more rapidly in alkaline pH conditions.[2][4]

Q2: What are the primary mechanisms of action for WR-1065?

WR-1065 is known for its role as a potent free radical scavenger, which helps to reduce the toxicity associated with radiation and certain chemotherapeutic agents.[2][5] It can also bind to DNA to stabilize chromatin, and under non-reducing conditions, it can bind to transcription factors like the p50 subunit of NF-κB and the c-Jun subunit of AP-1, modulating downstream

cellular responses.[3][6] Additionally, WR-1065 can activate p53 through a JNK-dependent signaling pathway.[7]

Q3: Is WR-1065 cytotoxic?

Yes, at certain concentrations, WR-1065 can be cytotoxic. For example, in RKO36 cells, the half-maximal effective dose (ED50) was observed at 10 μ M for continuous treatment and 4 mM for a 30-minute treatment.[8]

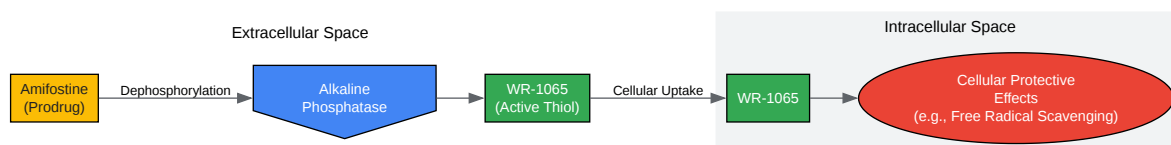
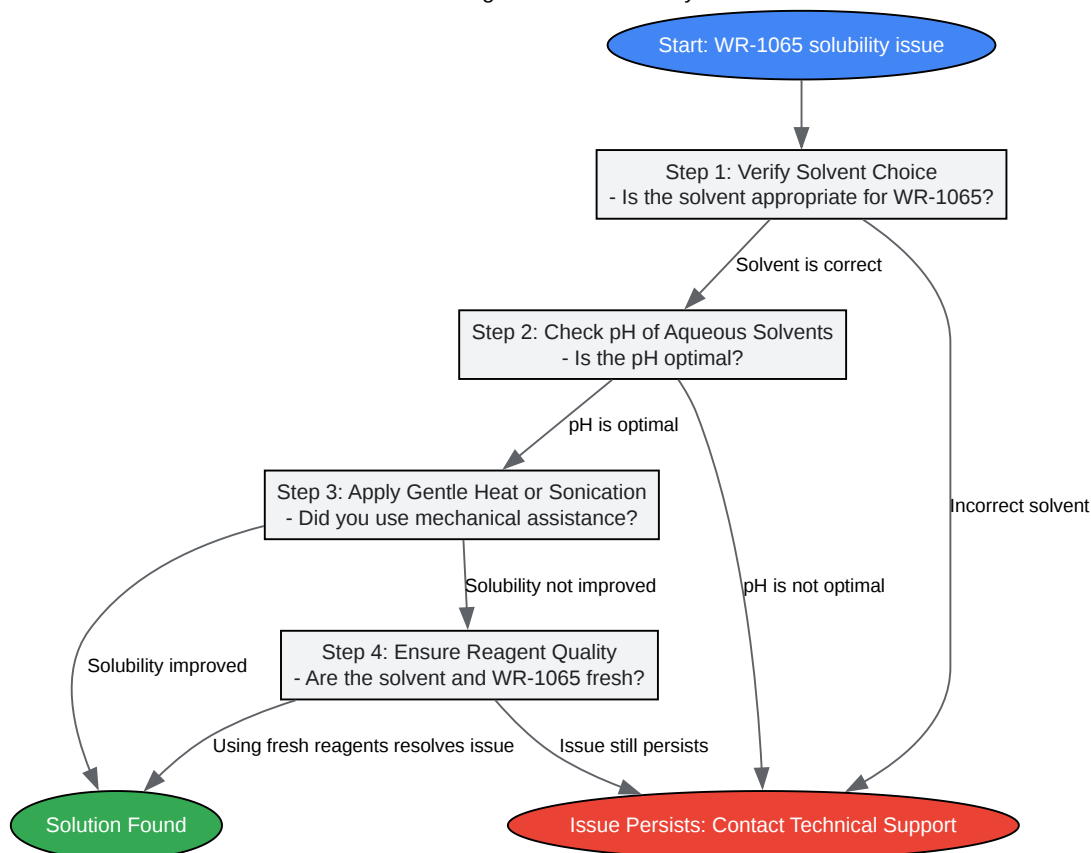
Troubleshooting Guide: WR-1065 Stock Solution Solubility

Problem: I am having difficulty dissolving WR-1065 for my stock solution.

This guide provides potential solutions to common solubility issues with WR-1065.

Initial Troubleshooting Workflow

Troubleshooting WR-1065 Solubility Issues



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